Application Note: Horner-Wadsworth-Emmons Olefination using Triethyl Phosphonoacetate-2-^{13}C

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Compound of Interest

Compound Name:	*Triethyl phosphonoacetate-2-13C*
CAS No.:	*82426-28-6*
Cat. No.:	*B1627277*

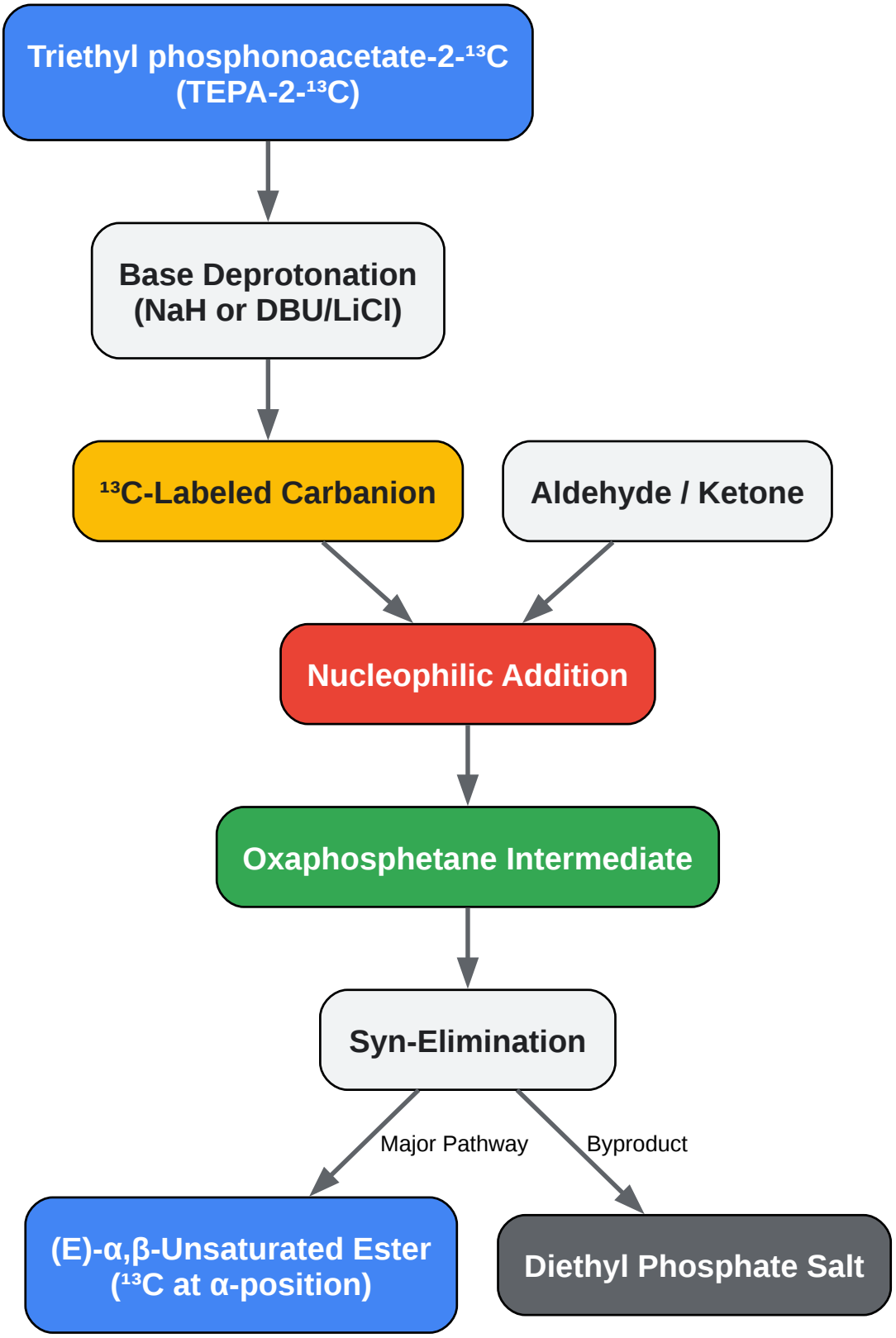
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Introduction & Mechanistic Rationale

The incorporation of stable isotopes into organic frameworks is a critical technique in drug metabolism studies, quantitative proteomics, and advanced NMR structural elucidation[1]. Triethyl phosphonoacetate-2-^{13}C (TEPA-2-^{13}C, CAS: 82426-28-6) is a highly specialized, commercially available Horner-Wadsworth-Emmons (HWE) reagent containing a 99 atom % ^{13}C label at the C2 position[2].

When reacted with aldehydes or ketones, TEPA-2-^{13}C facilitates a direct, stereoselective olefination that transfers the ^{13}C label exclusively to the α-carbon of the resulting α,β-unsaturated ester[3]. The HWE reaction is generally preferred over the classic Wittig reaction due to the water solubility of its dialkyl phosphate byproduct, which drastically simplifies purification, and its superior thermodynamic control, which heavily favors the formation of the (E)-alkene.

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Fig 1. HWE olefination mechanism tracking the ^{13}C label to the α-carbon of the enoate.

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Experimental Design & Causality

The high cost of isotopic reagents dictates that TEPA-2-^{13}C must be utilized with maximum atom economy. Unlike standard syntheses where the phosphonate is used in large excess, ^{13}C-labeled protocols require tight stoichiometric control (typically 1.0 to 1.1 equivalents of TEPA-2-^{13}C relative to the substrate).

The choice of base and solvent is the primary determinant of reaction success:

- Standard Conditions (NaH / THF): Sodium hydride irreversibly deprotonates the phosphonate to form a highly nucleophilic carbanion. This is ideal for robust, non-enolizable aldehydes.

- Masamune-Roush Conditions (LiCl / DBU / MeCN): For base-sensitive or α-chiral aldehydes, strong bases like NaH cause epimerization or aldol condensation side-reactions. Adding LiCl introduces a Lewis acid that coordinates to the phosphoryl oxygen, significantly increasing the acidity of the α-protons. This causality allows the use of a mild, non-nucleophilic amine base (DBU) to achieve deprotonation under nearly neutral conditions[4].

- Solvent-Free Conditions (DBU / K_2CO_3): For green chemistry applications or scale-up, highly E-selective solvent-free conditions have been developed, reducing waste while maintaining >99:1 stereoselectivity[5].

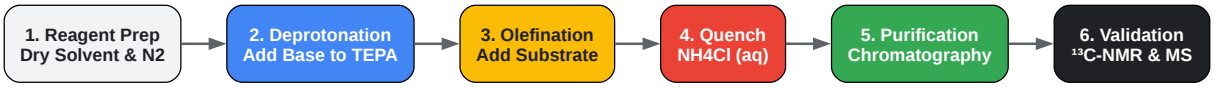
Reaction Condition Optimization

Table 1: Quantitative Comparison of HWE Olefination Conditions

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Condition	Base System	Solvent	Temp (°C)	E:Z Ratio	Typical Yield (%)	Optimal Substrate Profile
Standard	NaH	THF	0 to 25	> 95:5	85 - 95	Robust aliphatic/aromatic aldehydes
Masamune-Roush	LiCl / DBU	MeCN	25	> 98:2	80 - 90	Base-sensitive or enolizable aldehydes
Hindered	KHMDS	THF	-78 to 25	> 90:10	75 - 85	Sterically hindered ketones
Solvent-Free	DBU / K_2CO_3	None	25	99:1	> 90	Unhindered aldehydes, eco-friendly scale-up

Step-by-Step Protocols



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Fig 2. Step-by-step experimental workflow for ^{13}C-labeled HWE olefination.

Protocol A: Standard Strong-Base Olefination (NaH / THF)

Best for: Robust aromatic and aliphatic aldehydes.

- Preparation: Flame-dry a two-neck round-bottom flask under vacuum and backfill with dry N_2. Add anhydrous THF (0.2 M relative to the substrate) and cool to 0 °C in an ice bath.
- Base Addition: Carefully add Sodium Hydride (NaH, 60% dispersion in mineral oil, 1.1 equiv). Self-Validation: Ensure the mineral oil is accounted for in mass calculations, or pre-wash with hexanes if strict purity is required.
- Carbanion Generation: Dropwise, add TEPA-2-^{13}C (1.05 equiv). Stir at 0 °C for 30 minutes. The solution should become clear and evolve H_2 gas, indicating successful carbanion formation.
- Substrate Addition: Dissolve the aldehyde (1.0 equiv) in a minimal volume of anhydrous THF and add it dropwise to the reaction mixture.
- Propagation: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2–4 hours. Validation Checkpoint: Monitor via TLC (typically 20% EtOAc/Hexanes); the highly conjugated product will be strongly UV-active.
- Quench & Extraction: Quench the reaction carefully with saturated aqueous NH_4Cl. Extract the aqueous layer with EtOAc (3 × 15 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purification: Purify the crude residue via silica gel flash chromatography to isolate the pure (E)-α-^{13}C-α,β-unsaturated ester.

Protocol B: Masamune-Roush Mild Olefination (LiCl / DBU / MeCN)

Best for: Base-sensitive, epimerization-prone, or sterically complex aldehydes.

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- Preparation: In a flame-dried flask under N_2, suspend anhydrous Lithium Chloride (LiCl, 1.2 equiv) in anhydrous Acetonitrile (MeCN, 0.2 M). Crucial Step: LiCl is highly hygroscopic; it must be rigorously dried under vacuum at 150 °C prior to use to prevent quenching of the carbanion.
- Reagent Mixing: Add TEPA-2-^{13}C (1.05 equiv) and the aldehyde substrate (1.0 equiv) to the suspension. Stir at room temperature for 10 minutes to allow the LiCl to coordinate with the phosphonate.
- Deprotonation/Coupling: Add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU, 1.1 equiv) dropwise. The reaction will typically turn slightly yellow. Stir at room temperature for 4–12 hours.
- Quench & Extraction: Dilute the mixture with diethyl ether and wash with 5% aqueous HCl to remove DBU, followed by saturated aqueous $NaHCO_3$ and brine.
- Purification: Dry the organic layer over $MgSO_4$, concentrate, and purify via flash chromatography.

Analytical Validation of ^{13}C Incorporation

To validate the success of the isotopic labeling, the resulting product must be analyzed via NMR and Mass Spectrometry as a self-validating system:

- Mass Spectrometry (LC-MS/GC-MS): The molecular ion peak$[M+H]^+$ will exhibit a mass shift of +1 Da compared to the unlabeled standard, confirming the presence of the ^{13}C atom[2].
- ^{13}C-NMR: The spectrum will display a massively enhanced, intense singlet (or doublet if coupled to fluorine/phosphorus elsewhere in the molecule) corresponding to the α-carbon (typically between 115–125 ppm).
- ^{1}H-NMR: The α-proton (if present) will appear as a doublet of doublets (or a more complex multiplet) due to the large one-bond carbon-proton coupling constant ($^{1}JCH \approx 150-165$ Hz), which is absent in the unlabeled compound.

References

- Source: sigmaaldrich.
- Source: enamine.

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- Source: rsc.
- Source: msu.
- Access to Any Site Directed Stable Isotope (2H, 13C, 15N, 17O and 18O)

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